

# Physical and chemical properties of n-Ethyl-n-cyanoethyl-m-toluidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Ethyl-*n*-cyanoethyl-*m*-toluidine

Cat. No.: B086715

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## An In-depth Technical Guide to n-Ethyl-n-cyanoethyl-m-toluidine

For Researchers, Scientists, and Drug Development Professionals

December 24, 2025

## Introduction

**n-Ethyl-n-cyanoethyl-m-toluidine**, with the CAS number 148-69-6, is an aromatic amine of significant interest in various industrial applications. Its molecular structure, featuring an ethyl group and a cyanoethyl group attached to the nitrogen of *m*-toluidine, imparts a unique combination of physical and chemical properties. This document provides a comprehensive overview of these properties, along with detailed experimental protocols for its synthesis and analysis, tailored for professionals in research and development.

## Physical Properties

The physical characteristics of **n-Ethyl-n-cyanoethyl-m-toluidine** are crucial for its handling, storage, and application in various synthetic processes. A summary of its key physical properties is presented in the table below. It is important to note that some of the data are predicted values due to the limited availability of experimentally determined values in the literature.

Property	Value	Source
Molecular Formula	$C_{12}H_{16}N_2$	<a href="#">[1]</a>
Molecular Weight	188.27 g/mol	<a href="#">[1]</a>
Appearance	Clear, colorless to light orange/yellow liquid	<a href="#">[1]</a>
Boiling Point	$337.8 \pm 25.0$ °C (Predicted)	<a href="#">[1]</a>
Melting Point	Not available	
Density	$1.008 \pm 0.06$ g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Refractive Index	1.5470 to 1.5510	<a href="#">[1]</a>
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether. <a href="#">[2]</a>	
pKa	$5.42 \pm 0.50$ (Predicted)	<a href="#">[1]</a>

## Experimental Protocols for Determination of Physical Properties

### Boiling Point Determination:

The boiling point of a liquid can be determined using a distillation apparatus.

- Place a small volume of the sample in a distillation flask with a few boiling chips.
- Insert a thermometer into the neck of the flask, ensuring the top of the bulb is level with the side arm of the flask.
- Heat the flask gently. The temperature at which the liquid actively boils and the vapor condenses on the thermometer is recorded as the boiling point. For high-boiling liquids, vacuum distillation is recommended to prevent decomposition.

### Density Measurement:

A pycnometer is used for the precise determination of density.

- Weigh a clean, dry pycnometer.
- Fill the pycnometer with the sample liquid, ensuring no air bubbles are present.
- Place the pycnometer in a constant temperature bath until it reaches thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark.
- Remove the pycnometer from the bath, wipe it dry, and weigh it.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Solubility Determination (Shake-Flask Method):

- Add an excess amount of the solute to a known volume of the solvent in a sealed flask.
- Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow the undissolved solute to settle.
- Carefully withdraw a known volume of the supernatant.
- Determine the concentration of the solute in the supernatant using a suitable analytical method, such as UV-Vis spectroscopy or HPLC.

## Chemical Properties

The chemical reactivity of **n-Ethyl-n-cyanoethyl-m-toluidine** is dictated by its aromatic ring, the tertiary amine functionality, and the cyano group.

- Aromatic Ring: The benzene ring is activated by the electron-donating amino group, making it susceptible to electrophilic aromatic substitution reactions such as halogenation, nitration, and sulfonation. The substitution pattern is directed by the existing substituents.

- Tertiary Amine: The tertiary amine nitrogen is basic and can be protonated to form a salt. It can also undergo oxidation.
- Cyano Group: The nitrile group can be hydrolyzed to a carboxylic acid or reduced to a primary amine.

## Reactivity with Acids

Aromatic amines are weak bases and react with strong acids to form the corresponding ammonium salts.<sup>[3]</sup>

## Cyanoethylation Reaction

The synthesis of **n-Ethyl-n-cyanoethyl-m-toluidine** involves the cyanoethylation of n-ethyl-m-toluidine. This reaction is a Michael addition of the secondary amine to acrylonitrile, typically catalyzed by a base or an acid.<sup>[4][5]</sup>

## Synthesis of n-Ethyl-n-cyanoethyl-m-toluidine

The following is a representative experimental protocol for the synthesis of **n-Ethyl-n-cyanoethyl-m-toluidine** via the cyanoethylation of n-ethyl-m-toluidine.

Materials:

- n-Ethyl-m-toluidine
- Acrylonitrile
- Acetic acid (catalyst)
- Sodium bicarbonate solution
- Dichloromethane
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser

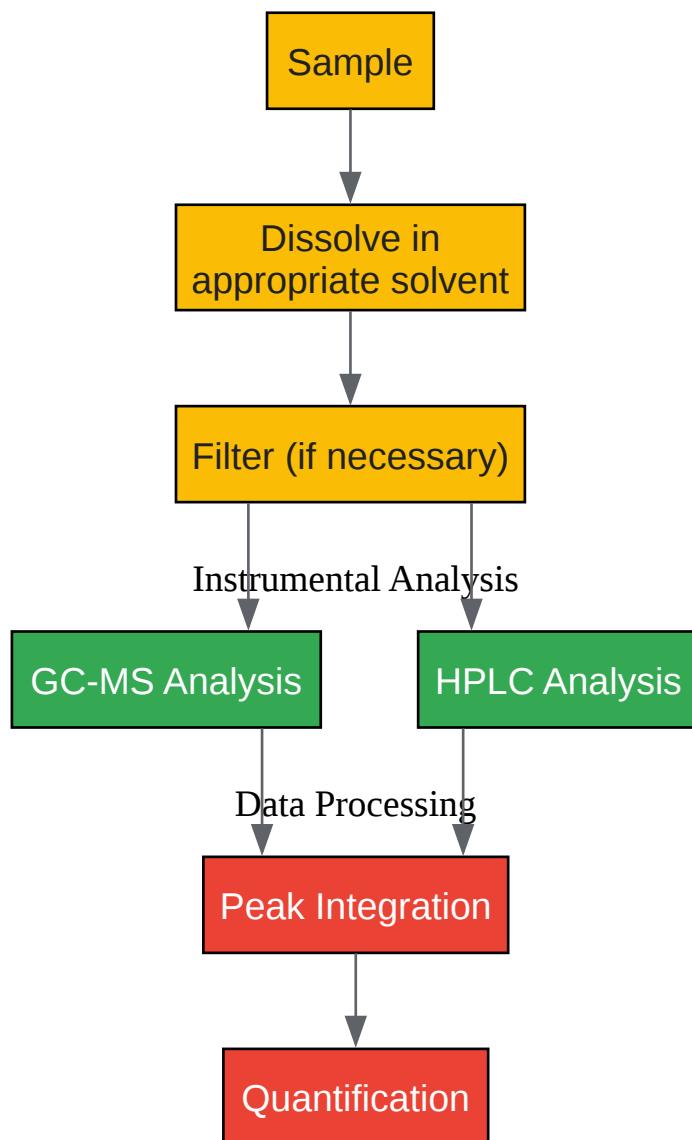
- Separatory funnel
- Rotary evaporator

**Procedure:**

- In a round-bottom flask equipped with a reflux condenser, dissolve n-ethyl-m-toluidine (1 equivalent) in a suitable solvent such as dichloromethane.
- Add a catalytic amount of acetic acid.
- Slowly add acrylonitrile (1.1 equivalents) to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated sodium bicarbonate solution to neutralize the acetic acid.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by vacuum distillation or column chromatography.



## Sample Preparation



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)